

# Quantitative Data: Physicochemical Properties of DEMM

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## Compound of Interest

Compound Name: *Diethyl methyl(2-methylbutyl)malonate*

CAS No.: *14251-43-5*

Cat. No.: *B576541*

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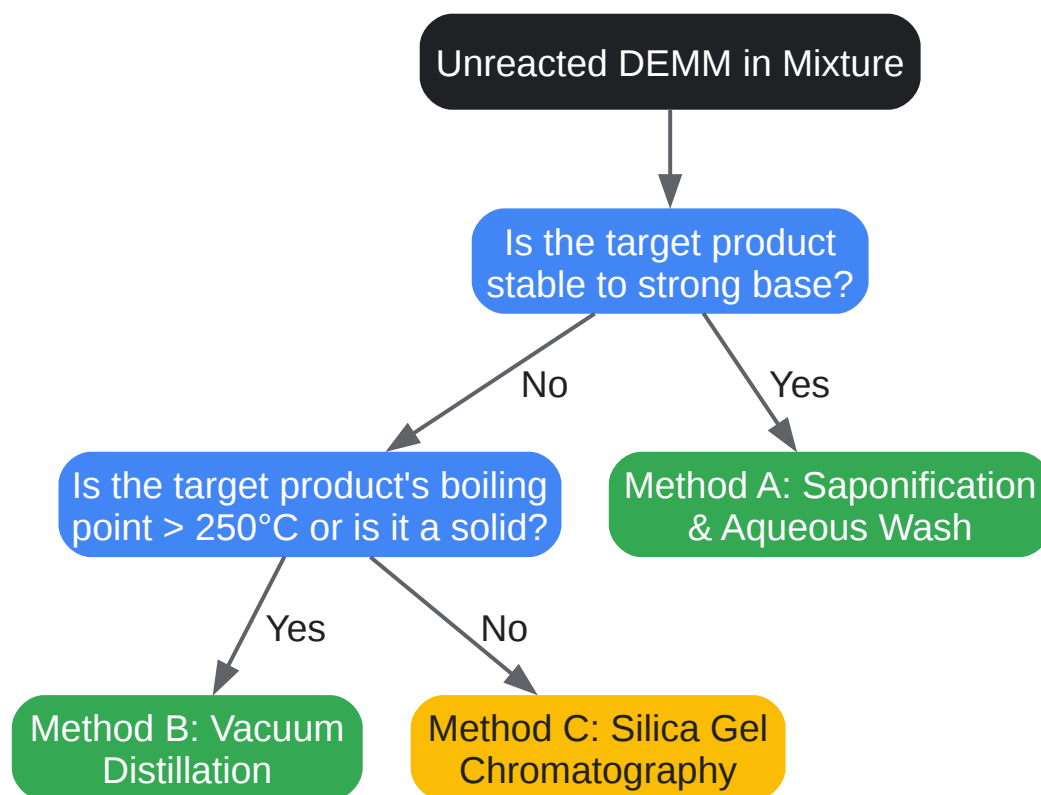
Understanding the physical and chemical properties of DEMM is the first step in designing a logical removal strategy. The following table summarizes the key metrics that dictate our troubleshooting workflows.

Table 1: Key Physicochemical Properties of Diethyl Methylmalonate

Property	Value	Relevance to Purification
CAS Number	609-08-5	Standard identifier for reagent tracking.
Boiling Point (Atmospheric)	198–201 °C	High thermal energy required for atmospheric distillation; risks product degradation.
Boiling Point (Vacuum)	78–80 °C at 10 mmHg	Enables safe removal via vacuum distillation without thermal decomposition.
Density	1.022 g/mL at 20 °C	Relevant for phase separation (slightly denser than water, but partitions into organics).
Refractive Index ( n <sub>20/D</sub> )	1.413	Useful for identifying the pure distilled fraction.
Aqueous Solubility	Insoluble / Slightly soluble	Necessitates chemical transformation (hydrolysis) to force aqueous partitioning.

## Workflow: Selecting a Removal Strategy

Before proceeding to the troubleshooting guides, use the decision tree below to identify the optimal purification pathway based on the thermodynamic and chemical stability of your target product.



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Decision tree for selecting a diethyl methylmalonate removal strategy.

## Troubleshooting Guides & FAQs

**Q1: My target product is a high-boiling liquid (>250 °C) and is sensitive to aqueous base. How can I efficiently remove the excess DEMM?**

A: Vacuum Distillation (Method B). Because DEMM has a relatively high atmospheric boiling point (198–201 °C) <sup>1</sup>, standard distillation risks the thermal degradation of your product. However, under vacuum (10 mmHg), its boiling point drops significantly to 78–80 °C .

Causality & Logic: Lowering the system pressure proportionally lowers the vapor pressure required for DEMM to boil. This allows it to vaporize without supplying excessive thermal energy that could decompose the target molecule or induce unwanted side reactions (e.g., decarboxylation).

### Step-by-Step Protocol:

- Transfer the crude reaction mixture to a round-bottom flask equipped with a short-path distillation head or a Kugelrohr apparatus.
- Apply a steady vacuum of approximately 10 mmHg using a high-vacuum pump equipped with a cold trap.
- Gradually heat the flask using an oil bath or Kugelrohr oven to 80–85 °C.
- Collect the colorless distillate (DEMM) in a receiving flask cooled with an ice bath.
- Self-Validating Step: Monitor the vapor temperature in the distillation head. A stable plateau at ~78–80 °C confirms DEMM is actively distilling. Once the temperature drops and condensation in the head ceases, the mass transfer is complete. Weigh the receiving flask to ensure the mass of recovered DEMM matches the theoretical unreacted excess. Analyze the residue via <sup>1</sup>H NMR to confirm the disappearance of the characteristic DEMM ethyl quartet at ~4.1 ppm.

## **Q2: My target product has a similar boiling point to DEMM, but it does not contain any base-sensitive functional groups. What is the most scalable removal method?**

A: Saponification and Aqueous Extraction (Method A). If distillation is impossible due to co-distillation, you can exploit the ester functionality of DEMM to alter its solubility profile.

Causality & Logic: Treating the mixture with an aqueous strong base induces alkaline hydrolysis (saponification) of the unreacted DEMM [2](#). This irreversible reaction cleaves the ethyl ester bonds, releasing ethanol and forming the highly water-soluble disodium or dipotassium salt of methylmalonic acid. Your base-stable target product remains lipophilic and stays in the organic phase.

### Step-by-Step Protocol:

- Dissolve the crude mixture in a water-miscible organic solvent (e.g., THF or Methanol) to ensure homogeneity.
- Add 2.5 equivalents (relative to the estimated unreacted DEMM) of 1M aqueous NaOH or KOH.
- Stir the biphasic mixture vigorously at room temperature for 2–4 hours.
- Transfer the mixture to a separatory funnel and dilute with an organic extraction solvent (e.g., ethyl acetate or dichloromethane) and distilled water.
- Separate the layers. The hydrolyzed DEMM (methylmalonate salt) will partition entirely into the aqueous layer.
- Wash the organic layer with brine, dry over anhydrous Na<sub>2</sub>SO<sub>4</sub>, and concentrate under reduced pressure to isolate your product.
- Self-Validating Step: TLC analysis of the organic layer will show the complete disappearance of the DEMM spot. To verify mass balance and confirm the mechanism, acidify the aqueous layer with 1M HCl to pH 2 and extract it with ethyl acetate. The recovery of methylmalonic acid diacid proves the successful saponification of the diester.

### **Q3: My product is both heat-sensitive and base-sensitive (e.g., contains a delicate lactone or a chiral center prone to epimerization). How do I proceed?**

A: Silica Gel Column Chromatography (Method C). When thermal and chemical methods threaten the integrity of your product, chromatographic separation is the safest fallback.

Causality & Logic: DEMM is a moderately polar diester. By utilizing a stationary phase (silica gel) and a tuned mobile phase (e.g., hexane/ethyl acetate), compounds partition based on their relative affinities. If your product has a significantly different polarity ( $R_f$  difference > 0.15), it will elute at a different time than DEMM.

Step-by-Step Protocol:

- Perform a TLC optimization using varying ratios of Hexane:Ethyl Acetate to find an eluent where DEMM and your product are well separated. Note: DEMM visualizes well with a KMnO<sub>4</sub> stain due to the oxidizable alpha-proton.
- Pack a silica gel column using the optimized solvent system.
- Dry-load the crude mixture onto the column using a small amount of silica to ensure a tight loading band.
- Elute with the solvent system, collecting fractions in test tubes.
- Self-Validating Step: Spot the fractions on TLC plates alongside a pure DEMM reference. Pool only the fractions containing your pure product, leaving the DEMM fractions behind. Evaporate the pooled fractions and run a 1 H NMR to definitively confirm the absence of DEMM.

## References

- Title: diethyl methyl malonate, 609-08-5 Source: The Good Scents Company URL
- Title: Diethyl methylmalonate 99 609-08-5 Source: Sigma-Aldrich URL
- Title: SELECTIVE MONOHYDROLYSIS OF SYMMETRIC DIESTERS IN MAINLY AQUEOUS MEDIA Source: Texas Digital Library URL

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## Sources

- [1. diethyl methyl malonate, 609-08-5 \[thegoodscentscopy.com\]](#)
- [2. ttu-ir.tdl.org \[ttu-ir.tdl.org\]](#)
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